

Application Notes and Protocols: Functionalization of PAF-1 for Enhanced CO2 Capture

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Compound of Interest

Compound Name: PAF-AN-1

Cat. No.: B15571843

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Introduction

Porous Aromatic Frameworks (PAFs), particularly PAF-1, have emerged as promising materials for carbon dioxide (CO₂) capture due to their exceptional porosity, high thermal and chemical stability, and large surface area.^{[1][2]} Unmodified PAF-1, however, often exhibits relatively low CO₂ uptake capacity and selectivity, especially at low pressures. To address this limitation, functionalization of the PAF-1 framework with chemical moieties that have a high affinity for CO₂ is a key strategy. This document provides detailed application notes and experimental protocols for the functionalization of PAF-1, with a primary focus on post-synthetic modification with amine groups and impregnation with ionic liquids, to enhance its CO₂ capture performance. Solid amine sorbents are advantageous as they can mitigate some of the drawbacks associated with liquid amines, such as lower energy requirements for regeneration.^[3]

Data Presentation: Performance of Functionalized PAF-1 for CO₂ Capture

The following tables summarize the CO₂ capture performance of PAF-1 before and after various functionalization strategies.

Table 1: CO₂ Adsorption Capacities of Functionalized PAF-1

Material	Functional Group	Temperature (K)	Pressure (bar)	CO ₂ Uptake (mmol/g)	CO ₂ Uptake (cm ³ /g)	Reference
PAF-1	None	298	1	1.27	28.4	[1]
PAF-1-Cl	Chloro	298	1	0.82	18.4	[1]
PAF-1-NH ₂	Amino	298	1	1.88	42.1	[1]
PAF-1-CH ₂ NH ₂	Methylamino	298	1	-	>1400 m ² /g surface area	[4][5]
PAF-5-C=N-EDA	Ethylenediamine	298	1	3.78	-	[6]

Table 2: CO₂/N₂ Selectivity and Isosteric Heat of Adsorption (Q_{st}) of Functionalized PAF-1

Material	Functional Group	CO ₂ /N ₂ Selectivity (IAST)	Isosteric Heat of Adsorption (Q _{st}) (kJ/mol)	Reference
PAF-1	None	5	16	[1]
PAF-1-NH ₂	Amino	163	44	[1]
PAF-1-CH ₂ NH ₂	Methylamino	>1000	-	[4][5]

Experimental Protocols

Protocol 1: Synthesis of PAF-1

This protocol describes the synthesis of the parent PAF-1 material.

Materials:

- Tetrakis(4-bromophenyl)methane (TBPM)
- Bis(1,5-cyclooctadiene)nickel(0) [Ni(cod)₂]
- 1,5-cyclooctadiene (cod)
- 2,2'-bipyridine (bpy)
- Anhydrous N,N-dimethylformamide (DMF)

Procedure:

- In a glovebox, add Ni(cod)₂ (1.0 g, 3.6 mmol), bpy (0.57 g, 3.6 mmol), and cod (0.45 mL, 3.6 mmol) to 50 mL of anhydrous DMF in a 100 mL flask.
- Stir the mixture at 80°C for 1 hour to form the active catalyst solution.
- In a separate flask, dissolve TBPM (0.5 g, 0.78 mmol) in 20 mL of anhydrous DMF.
- Slowly add the TBPM solution to the catalyst solution.
- Heat the reaction mixture at 80°C for 48 hours.
- After cooling to room temperature, collect the precipitate by filtration.
- Wash the solid product sequentially with chloroform, tetrahydrofuran, and ethanol.
- Dry the resulting white powder under vacuum at 120°C overnight to yield PAF-1.

Protocol 2: Post-Synthetic Chlorination of PAF-1

This protocol details the introduction of chloro groups onto the PAF-1 framework, which serves as a precursor for further functionalization.

Materials:

- PAF-1
- Aluminum chloride (AlCl₃)
- Iodine monochloride (ICl)
- Carbon tetrachloride (CCl₄)
- Methanol
- Hydrochloric acid (HCl)

Procedure:

- Under an argon atmosphere, add PAF-1 (200 mg), AlCl₃ (0.2 g, 1.5 mmol), and ICl (9.7 g, 60 mmol) to 30 mL of CCl₄ in a 100 mL flask.[\[1\]](#)
- Stir the mixture vigorously and heat to 80°C for 48 hours.[\[1\]](#)
- Cool the reaction mixture and quench with 50 mL of methanol.[\[1\]](#)
- Filter the mixture and wash the solid thoroughly with hydrochloric acid, water, methanol, and chloroform.[\[1\]](#)
- Dry the resulting solid under vacuum to obtain PAF-1-Cl.[\[1\]](#)

Protocol 3: Post-Synthetic Amination of PAF-1-Cl

This protocol describes the conversion of chloro-functionalized PAF-1 to amino-functionalized PAF-1.

Materials:

- PAF-1-Cl
- 2-(Boc-amino)ethanethiol

- Anhydrous cesium carbonate (Cs_2CO_3)
- Anhydrous N,N-dimethylformamide (DMF)
- Concentrated hydrochloric acid (HCl)
- Ethyl acetate
- Sodium hydroxide (NaOH)
- Methanol, Water, Acetone

Procedure:

Step 1: Boc-Protection

- Under an inert atmosphere, combine PAF-1-Cl (210 mg), anhydrous Cs_2CO_3 (1 g, 3 mmol), and 2-(Boc-amino)ethanethiol (53 mg, 3 mmol) in 5 mL of anhydrous DMF.
- Heat the mixture at 100°C for 48 hours.
- After cooling, collect the solid by filtration and wash it with water, methanol, and acetone.
- Dry the product to obtain PAF-1-NH-Boc.

Step 2: Deprotection

- Add PAF-1-NH-Boc (230 mg) to a flask containing 10 mL of concentrated HCl and 10 mL of ethyl acetate under an inert atmosphere.
- Stir and heat the mixture to reflux for 48 hours.
- Filter the mixture, collect the solid, and wash it thoroughly with water, methanol, and acetone.
- Suspend the solid in a 10 wt% NaOH solution in methanol and stir vigorously at room temperature for 24 hours.

- Collect the final product, PAF-1-NH₂, by filtration, wash with water, methanol, and acetone, and dry under vacuum.^[1]

Protocol 4: Ionic Liquid Functionalization of PAF-1 via Impregnation

This protocol outlines a general method for impregnating PAF-1 with an ionic liquid to enhance CO₂ capture. The choice of ionic liquid can be tailored, with those containing amino groups or anions like tetrafluoroborate being common.^[7]

Materials:

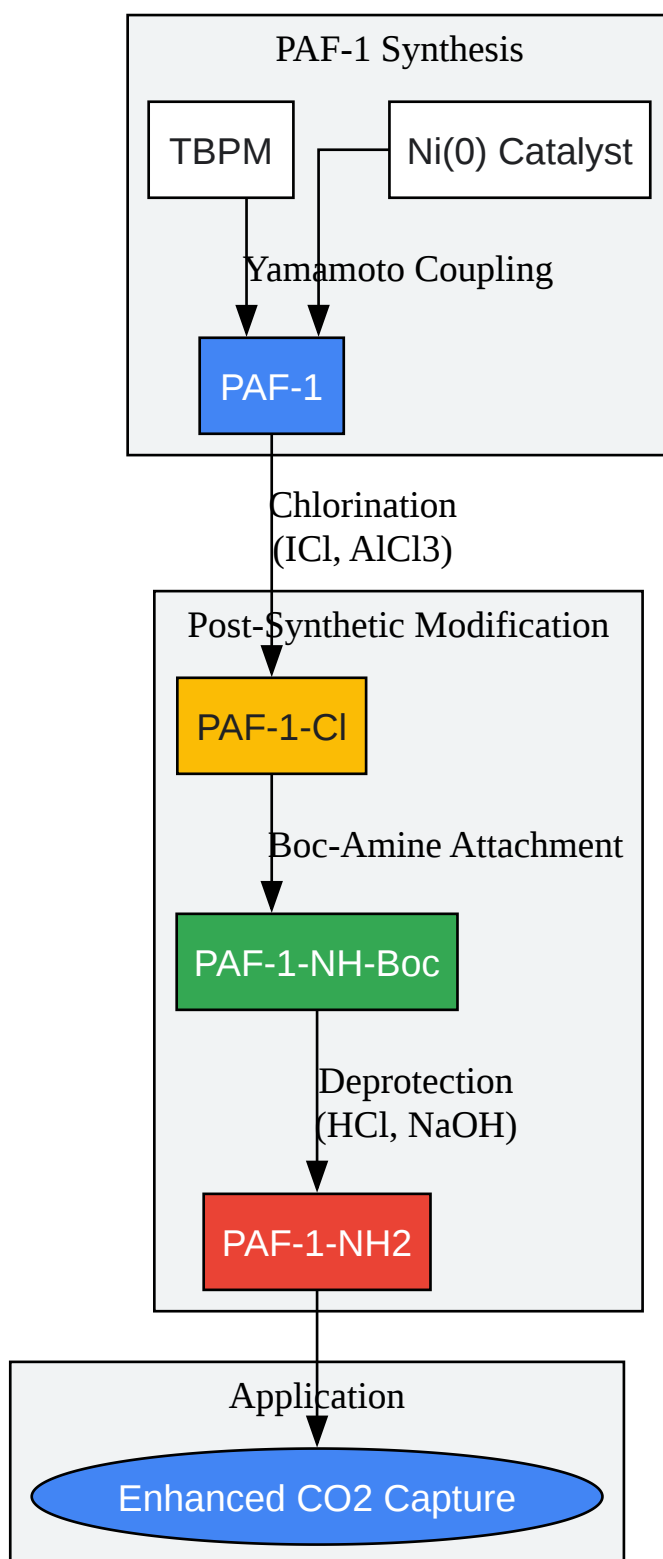
- PAF-1
- Amine-functionalized ionic liquid (e.g., 3-(2-aminopropyl)-2-ethyl-1-propyl-1H-imidazol-3-ium bromide)
- Anhydrous solvent (e.g., methanol, acetonitrile)

Procedure:

- Dry the PAF-1 material under vacuum at 120°C for 12 hours to remove any adsorbed moisture.
- Dissolve the chosen ionic liquid in a minimal amount of anhydrous solvent to create a concentrated solution.
- Add the PAF-1 powder to the ionic liquid solution. The amount of ionic liquid can be varied to achieve different loading levels (e.g., 10-50 wt%).
- Stir the suspension at room temperature for 24 hours to ensure uniform impregnation.
- Remove the solvent under reduced pressure at a slightly elevated temperature (e.g., 60°C) until the material is completely dry.
- The resulting solid is the ionic liquid-functionalized PAF-1 (IL@PAF-1).

Mandatory Visualizations

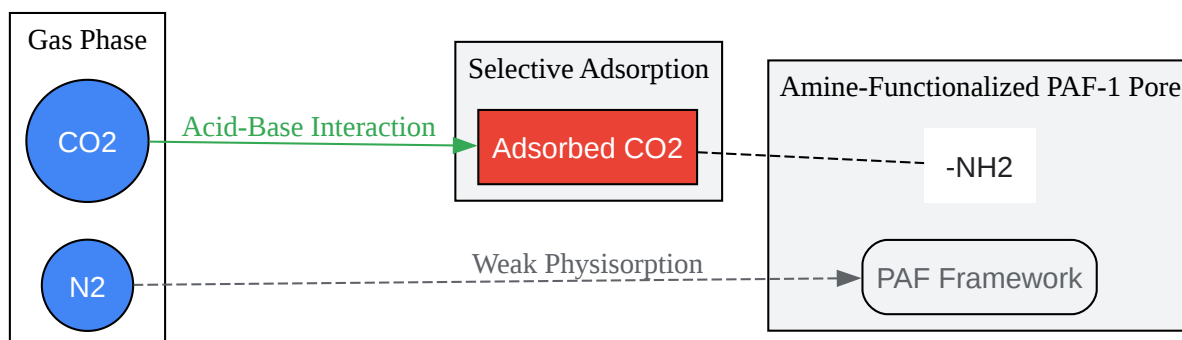
Diagram 1: Post-Synthetic Functionalization Workflow of PAF-1



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Caption: Workflow for the post-synthetic amination of PAF-1.

Diagram 2: Mechanism of Enhanced CO₂ Capture by Amine-Functionalized PAF-1



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Caption: Selective CO₂ capture via amine functional groups.

Stability and Recyclability

Amine-functionalized PAFs have demonstrated good stability and recyclability, which are crucial for practical applications. For instance, PAF-1-NH₂ can be regenerated and reused for CO₂ capture with minimal loss of capacity.[1] The covalent functionalization provides a robust linkage that is less prone to leaching compared to simple impregnation. The material PAF-1-NH₂ can be conveniently recycled after adsorbing CO₂, as it can be easily desorbed.[1] Furthermore, some functionalized materials have shown stable performance over multiple adsorption-desorption cycles.[8]

Conclusion

Functionalization of PAF-1, particularly through post-synthetic amination, is a highly effective strategy to significantly enhance its CO₂ capture performance. The introduction of amine groups increases both the CO₂ uptake capacity and the selectivity over other gases like N₂. The provided protocols offer a reproducible methodology for the synthesis and functionalization of PAF-1. The choice of functionalization strategy can be tailored to specific application requirements, considering factors such as the desired CO₂ capacity, selectivity, and operating

conditions. Further research into novel functional groups and more scalable synthesis methods will continue to advance the development of PAF-based materials for efficient carbon capture technologies.

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